

Essential Guide to the Proper Disposal of Acat-IN-5

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Compound of Interest

Compound Name: Acat-IN-5

Cat. No.: B8625705

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and minimizing environmental impact. This document provides essential safety and logistical information for the proper disposal of **Acat-IN-5**, a potent acyl-Coenzyme A:cholesterol acyltransferase (ACAT) inhibitor. Adherence to these procedures is critical for operational safety and regulatory compliance.

Chemical and Safety Data

Acat-IN-5 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The following table summarizes key quantitative and safety data for **Acat-IN-5**.

| Property | Value | Reference |
|--|---|-----------|
| Molecular Formula | C ₃₂ H ₄₉ N ₃ O ₅ S | [1] |
| Molecular Weight | 587.81 g/mol | [1] |
| CAS Number | 199983-93-2 | [1] |
| GHS Hazard Statements | H302: Harmful if swallowed | [1] |
| H410: Very toxic to aquatic life with long lasting effects | [1] | |
| Storage (Powder) | -20°C | [1] |
| Storage (in Solvent) | -80°C | [1] |

Proper Disposal Protocol

The primary directive for the disposal of **Acat-IN-5** is to avoid release into the environment[1]. Due to its acute and chronic aquatic toxicity, it must be treated as hazardous waste. The following step-by-step procedure outlines the proper disposal of **Acat-IN-5** and its containers.

Step 1: Personal Protective Equipment (PPE) Before handling **Acat-IN-5** for disposal, ensure you are wearing appropriate personal protective equipment[1]:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves (e.g., nitrile).
- Skin and Body Protection: Impervious clothing, such as a lab coat.
- Respiratory Protection: A suitable respirator should be used if there is a risk of dust or aerosol formation.

Step 2: Waste Collection

- Collect all waste materials containing **Acat-IN-5**, including unused product, contaminated consumables (e.g., pipette tips, weighing paper), and rinsate from cleaning contaminated glassware.

- Place all waste into a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical.
- The label should clearly state "Hazardous Waste" and identify the contents, including "**Acat-IN-5**".

Step 3: Container Management

- Keep the hazardous waste container tightly sealed when not in use.
- Store the container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents[1].

Step 4: Final Disposal

- Dispose of the contents and the container at an approved waste disposal plant[1].
- This should be done in accordance with all federal, state, and local environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.
- Do not dispose of **Acat-IN-5** down the drain or in the regular trash[1].

Step 5: Spill Management

- In the event of a spill, collect the spillage promptly[1].
- Avoid generating dust.
- Clean the area with an appropriate solvent and collect all cleaning materials as hazardous waste.
- Ensure the area is well-ventilated.

Mechanism of Action: Inhibition of NF- κ B Pathway

Acat-IN-5 is known to inhibit NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) mediated transcription[2][3]. This pathway is a critical regulator of inflammatory

responses, cell survival, and proliferation. The diagram below illustrates the inhibitory effect of **Acat-IN-5** on this signaling pathway.

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References

- 1. ACAT-IN-5|199983-93-2|MSDS [dcchemicals.com]
- 2. ACAT-IN-5 Datasheet DC Chemicals [dcchemicals.com]
- 3. ACAT-IN-5|CAS 199983-93-2|DC Chemicals [dcchemicals.com]
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